Experimental protocol for in vivo studies with pyridazine compounds

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Compound of Interest	
Compound Name:	*6-(Piperidin-1-yl)pyridazine-3-carboxylic acid*
CAS No.:	*914637-38-0*
Cat. No.:	*B1321160*

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Application Note: Experimental Protocols for In Vivo Evaluation of Pyridazine Compounds

Executive Summary

The pyridazine ring (1,2-diazine) is a privileged scaffold in medicinal chemistry, valued for its high dipole moment and ability to engage in unique

-stacking interactions.[1][2] While integral to approved drugs like Minaprine (CNS), Relugolix (GnRH antagonist), and various kinase inhibitors, pyridazines present distinct challenges in preclinical development.

This guide addresses the three critical hurdles in pyridazine in vivo studies:

- Physicochemical: High polarity-to-lipophilicity ratios often lead to "brick dust" insolubility.
- Metabolic: Susceptibility to rapid N-oxidation and first-pass metabolism.[3]
- Safety: A historical liability of GABA-A receptor antagonism (pro-convulsant risk), particularly in 3-amino-6-aryl derivatives.

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Part 1: Pre-Formulation & Vehicle Strategy

The Challenge: Pyridazines possess a higher dipole moment than pyrimidines or pyrazines. This often results in strong crystal lattice energy, making them difficult to dissolve even if their calculated LogP suggests moderate lipophilicity. Standard saline formulations frequently fail, leading to precipitation in the peritoneum or gut.

Formulation Decision Matrix

Use the following logic to select the optimal vehicle before attempting any animal work.

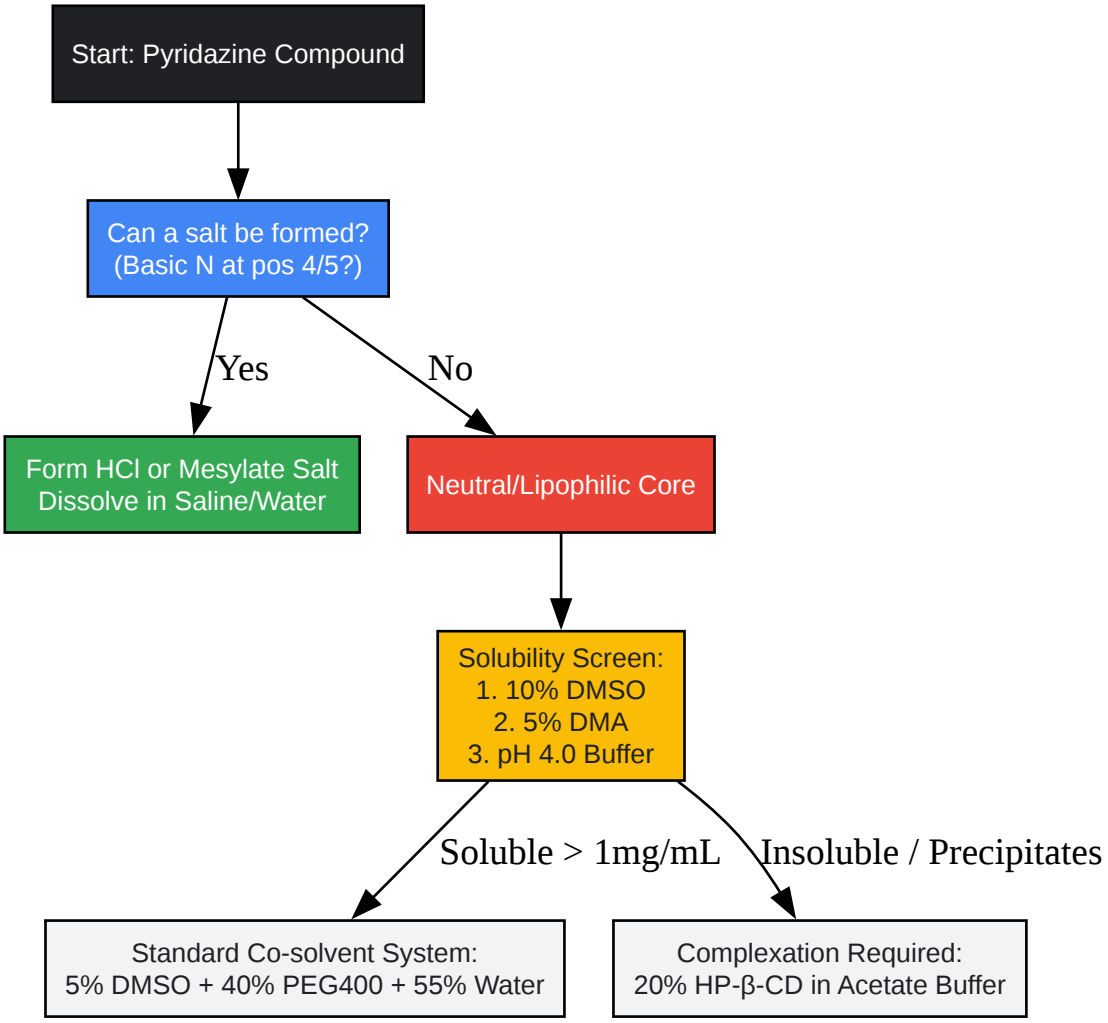

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Figure 1: Decision tree for pyridazine formulation. High lattice energy often necessitates cyclodextrin (HP-β-CD) over simple co-solvents to prevent precipitation upon dilution in the

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bloodstream.

Recommended Vehicle Protocols

Vehicle Class	Composition (v/v)	Applicability	Max Vol (Mouse)	Max Vol (Rat)
Standard Co-solvent	5% DMSO / 40% PEG400 / 55% Saline	General PK screening.	10 mL/kg	10 mL/kg
Cyclodextrin	20% HP-β-CD in 50mM Acetate Buffer (pH 4.5)	Highly insoluble compounds; prevents phlebitis.	10 mL/kg	10 mL/kg
Surfactant Mix	5% Ethanol / 5% Tween 80 / 90% Saline	Compounds prone to aggregation.	5 mL/kg	5 mL/kg

Critical Protocol Note: Always check the pH of the final formulation. Pyridazines can be weak bases; if the pH drifts >6.0 during formulation, free-basing may occur, causing immediate precipitation. Target pH 4.0–5.0 for stability.

Part 2: Safety Pharmacology (The "GABA Screen")

Expert Insight: Many researchers overlook that the pyridazine core, especially when substituted at the 3- and 6-positions (e.g., Gabazine), is a pharmacophore for GABA-A antagonism. This can lead to unexpected seizures in efficacy studies, invalidating data and raising ethical concerns.

Requirement: All novel pyridazine leads must undergo a "Seizure Liability Screen" prior to efficacy dosing.

Protocol: Modified Irwin / Seizure Threshold Test

Objective: Determine if the compound lowers the seizure threshold or induces spontaneous convulsions.

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- Animals: Male CD-1 Mice (n=6 per group).
- Dosing: Administer Test Compound (IP or PO) at

  equivalent doses (determined from pilot PK).
- Observation (0–4 Hours):
  - Score 0: Normal.
  - Score 1: Hyperactivity / Tail Straub.
  - Score 2: Myoclonic jerks (twitching).
  - Score 3: Clonic convulsions.
  - Score 4: Tonic-clonic seizures (immediate euthanasia).
- PTZ Challenge (Optional but Recommended):
  - If no spontaneous seizures occur, administer a sub-convulsant dose of Pentylenetetrazol (35 mg/kg, s.c.) 30 mins post-dose.
  - Result: If treated animals seize while vehicle animals do not, the compound is a pro-convulsant GABA antagonist.

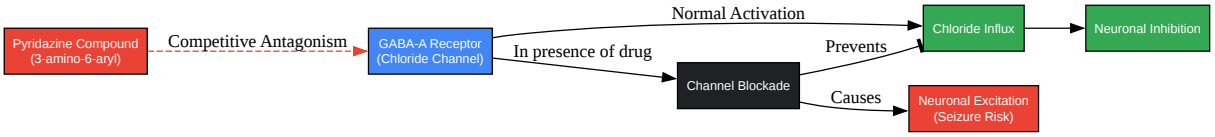

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Figure 2: Mechanism of Pyridazine-induced CNS toxicity. Structural similarity to GABA allows competitive antagonism at the GABA-A receptor, blocking chloride influx and disinhibiting neuronal firing.

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Part 3: Pharmacokinetics (PK) & Metabolism

The Challenge: Pyridazines are prone to N-oxidation by CYP450s and Aldehyde Oxidase (AO). N-oxides can be metabolites that are either toxic or revert back to the parent drug in hypoxic tissues (e.g., tumors), complicating clearance data.

PK Workflow Protocol (Rat)

- Design:
  - Animals: Sprague-Dawley Rats (cannulated).[4]
  - Groups: IV (1 mg/kg) and PO (5 or 10 mg/kg).
  - n=3 per route.[5]
- Sampling Schedule:
  - IV: 0.083, 0.25, 0.5, 1, 2, 4, 8, 24 h.
  - PO: 0.25, 0.5, 1, 2, 4, 8, 24 h.
  - Note: Early timepoints are critical due to the typically short half-life (

) of unsubstituted pyridazines.
- Bioanalysis (LC-MS/MS):
  - MRM Transitions: Monitor Parent AND predicted N-oxide (+16 Da).
  - Stabilization: Blood samples must be collected in tubes containing sodium fluoride/potassium oxalate to inhibit further enzymatic oxidation/reduction ex vivo.
- Data Analysis:
  - Calculate Bioavailability (

).

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- Assess Renal vs. Metabolic Clearance: Collect urine (0–24h) to determine if the hydrophilic pyridazine ring drives renal excretion unchanged.

Part 4: Efficacy Model (Case Study: Xenograft)

Applicable for Pyridazine-based Kinase Inhibitors (e.g., c-Met, ERK).

Protocol:

- Tumor Induction: Inoculate

  tumor cells (e.g., A549) subcutaneously in the right flank of nude mice.
- Randomization: When tumors reach 100–150 mm^3 (approx. 10–14 days).
- Dosing Regimen:
  - Vehicle Control (20% HP-β-CD).
  - Low Dose (10 mg/kg QD).
  - High Dose (50 mg/kg QD).
  - Route: Oral Gavage (PO).
- Endpoints:
  - Tumor Volume (

) measured 3x/week.
  - Body Weight: Critical for pyridazines. >15% weight loss suggests off-target toxicity (likely GI or CNS).
- Terminal PD: At study end, harvest tumors 2h post-last dose. Homogenize and immunoblot for phosphorylated target (e.g., p-ERK) to prove target engagement.

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